Protocol for coupling N-Fmoc-2-chloro-L-tyrosine using HCTU

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Compound of Interest

Compound Name: *N-Fmoc-2-chloro-L-tyrosine*

Cat. No.: *B8178163*

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Application Note: High-Efficiency Coupling of **N-Fmoc-2-chloro-L-tyrosine** Using HCTU in Solid-Phase Peptide Synthesis

Rationale and Mechanistic Causality

The Challenge of **N-Fmoc-2-chloro-L-tyrosine N-Fmoc-2-chloro-L-tyrosine** (CAS: 2349740-74-3) is a highly specialized unnatural amino acid utilized to modulate peptide pKa, enhance proteolytic stability, and introduce a bioorthogonal halogen handle for downstream cross-coupling[1]. However, the introduction of a chlorine atom onto the aromatic ring introduces significant steric bulk. When combined with the large Fmoc protecting group and the inherent steric hindrance of the tyrosine side chain, nucleophilic attack by the resin-bound amine is severely impeded. Standard carbodiimide (DIC/HOBt) or standard aminium (HBTU) chemistries often result in incomplete couplings, leading to deletion sequences and complex purification profiles.

The HCTU Advantage To overcome this steric barrier, HCTU (O-(1H-6-Chlorobenzotriazole-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) is the reagent of choice[2][3]. HCTU is an aminium-based coupling reagent that incorporates a 6-chloro-1-hydroxybenzotriazole (6-Cl-HOBt) leaving group[2][3]. The electron-withdrawing chlorine atom at the 6-position significantly

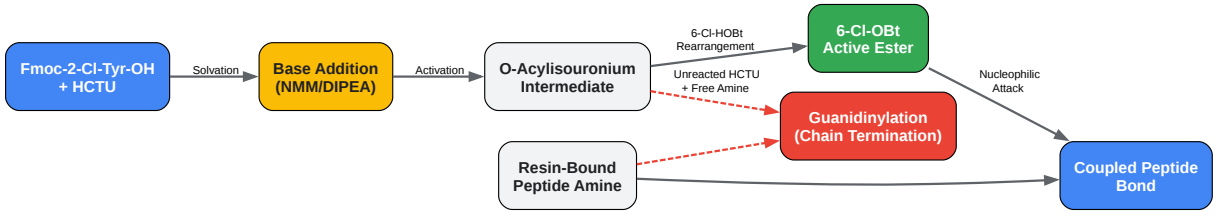
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increases the acidity of the intermediate, driving a rapid rearrangement from the initial O-acylisouronium species to the highly reactive 6-Cl-OBt active ester[4][5]. This accelerated kinetic profile allows HCTU to drive sterically demanding couplings to completion faster than HBTU, while offering a safer, non-explosive, and more cost-effective alternative to HATU[4][5].

Mitigating Side Reactions: Causality in Protocol Design The use of highly reactive uronium/aminium salts introduces two primary risks: guanidinylation and racemization[6].

- Guanidinylation: If the free amine of the resin-bound peptide encounters unreacted HCTU, a dead-end guanidinylation reaction occurs, permanently capping the peptide chain[6]. Causality-driven solution: Strict pre-activation. By mixing the amino acid, HCTU, and base for 3-5 minutes before introducing them to the resin, the HCTU is entirely consumed to form the active ester, eliminating the guanidinylation risk[4][6].

- Racemization: The high reactivity of the 6-Cl-OBt ester makes the alpha-proton susceptible to abstraction by the tertiary base, leading to epimerization[5][6]. Causality-driven solution: While N,N-Diisopropylethylamine (DIPEA) is standard, substituting it with the weaker base N-methylmorpholine (NMM) reduces the basicity of the microenvironment, significantly suppressing racemization without compromising coupling efficiency[5][6].



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Caption: Mechanistic pathway of HCTU activation and the guanidinylation side reaction.

Quantitative Reagent Comparison

The following table synthesizes the performance metrics of standard coupling reagents when applied to sterically hindered unnatural amino acids like Fmoc-2-chloro-L-tyrosine[4][5][6].

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Coupling Reagent	Active Intermediate	Relative Kinetics	Guanidinylation Risk	Racemization Risk	Cost-Efficiency
HBTU	OBt ester	Baseline	High (if no pre-act)	Moderate	High
HCTU	6-Cl-OBt ester	Fast	High (if no pre-act)	Low (with NMM)	High
HATU	OAt ester	Very Fast	High (if no pre-act)	Low	Low
DIC/Oxyma	Oxyma ester	Moderate	None	Low	High

Self-Validating Experimental Protocol

This protocol is designed as a self-validating system. It utilizes a stoichiometric excess to drive the reaction and incorporates a binary validation gate (Kaiser Test) to ensure absolute sequence fidelity before proceeding to the next synthesis cycle.

Materials & Stoichiometry (per 1.0 equivalent of resin substitution):

- Resin: Rink Amide or Wang Resin (0.1 - 0.5 mmol/g loading).
- Amino Acid: **N-Fmoc-2-chloro-L-tyrosine** (3.0 - 4.0 eq).
- Coupling Reagent: HCTU (3.0 - 4.0 eq, matching the amino acid exactly to prevent excess) [4][6].
- Base: N-methylmorpholine (NMM) (6.0 - 8.0 eq, double the amino acid equivalents)[5].
- Solvent: Anhydrous N,N-Dimethylformamide (DMF).

Step-by-Step Methodology:

- Fmoc Deprotection:
  - Suspend the resin in 20% (v/v) piperidine in DMF.

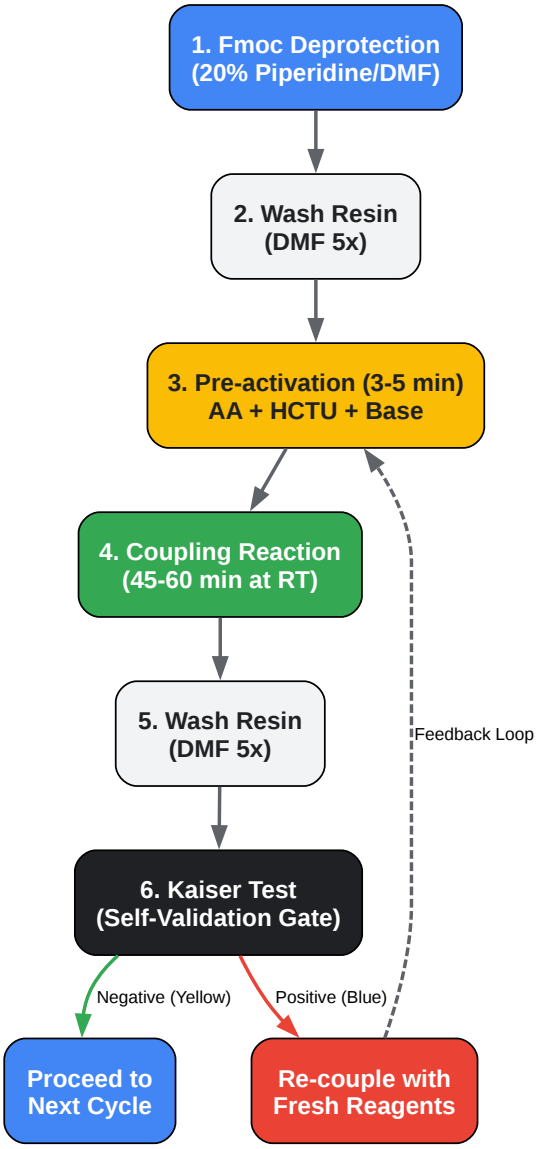
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- Agitate at room temperature for 3 minutes, drain, and repeat with a fresh solution for 10 minutes.
- Wash the resin thoroughly with DMF (5 × 1 min) to remove all traces of piperidine.

- Pre-Activation (Critical Step):
  - In a separate dry vial, dissolve Fmoc-2-chloro-L-tyrosine (3.0 eq) and HCTU (3.0 eq) in a minimum volume of anhydrous DMF (approx. 0.1 M concentration).
  - Add NMM (6.0 eq) to the vial. The solution may exhibit a slight color change.
  - Vortex and allow the mixture to stand for exactly 3 to 5 minutes at room temperature. Causality: This ensures complete conversion to the 6-Cl-OBt active ester, neutralizing the risk of HCTU-mediated guanidinylation of the resin[4][6].
- Coupling:
  - Transfer the pre-activated solution to the reaction vessel containing the deprotected resin.
  - Agitate gently at room temperature for 45 to 60 minutes. (Sterically hindered halogenated tyrosines require extended coupling times compared to standard amino acids).
- Washing:
  - Drain the reaction vessel and wash the resin with DMF (5 × 1 min).
- Self-Validation (Kaiser Test):
  - Extract a few resin beads and apply the Kaiser (ninhydrin) test reagents.
  - Heat at 100°C for 3 minutes.
  - Validation Gate:
    - Negative (Yellow/Colorless beads and solution): Coupling is complete. Proceed to the next synthesis cycle.

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- Positive (Blue beads or solution): Unreacted amines remain. Do not proceed. Repeat steps 2-4 using fresh reagents (Re-coupling).



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Caption: Self-validating SPPS workflow for sterically hindered amino acid coupling.

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